

Application Notes: Characterization of DSPE-PEG-COOH MW 2000 Functionalized Nanoparticles

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DSPE-PEG-COOH, MW 2000

Cat. No.: B15577754

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: 1,2-distearoyl-sn-glycero-3-phosphoethanolamine (DSPE) conjugated with polyethylene glycol (PEG) and terminating in a carboxyl group (COOH), with a PEG molecular weight of 2000 Da (DSPE-PEG-COOH MW 2000), is a critical component in the development of advanced nanoparticle-based drug delivery systems.[1][2] The DSPE component provides a stable lipid anchor for incorporation into liposomes and lipid nanoparticles, while the PEG chain offers a hydrophilic "stealth" layer that helps nanoparticles evade the immune system, thereby prolonging their circulation time in the bloodstream.[3][4] The terminal carboxylic acid group provides a versatile handle for the covalent attachment of targeting ligands, such as antibodies or peptides, to direct the nanoparticles to specific cells or tissues.[5]

A thorough physicochemical characterization is paramount to ensure the quality, stability, safety, and efficacy of these functionalized nanoparticles.[3] This document provides detailed protocols and application notes for the essential characterization techniques required for DSPE-PEG-COOH MW 2000 functionalized nanoparticles.

Physicochemical Characterization Protocols

A comprehensive analysis of nanoparticle size, surface charge, and morphology is fundamental, as these properties critically influence the biological fate, cellular uptake, and overall performance of the nanocarrier.^{[3][6]}

Particle Size, Polydispersity Index (PDI), and Zeta Potential

Principle: Dynamic Light Scattering (DLS) is the standard technique used to measure the hydrodynamic diameter (average size) and the size distribution (Polydispersity Index, PDI) of nanoparticles suspended in a liquid.^{[7][8]} The PDI value indicates the breadth of the size distribution, with values from 0.1 to 0.25 suggesting a narrow and uniform population.^[8] Zeta potential measurement determines the magnitude of the surface charge of the nanoparticles, which is a key indicator of colloidal stability.^[3]

Protocol: DLS and Zeta Potential Measurement

- **Sample Preparation:** Dilute the nanoparticle suspension with an appropriate buffer (e.g., Milli-Q water or phosphate-buffered saline) to achieve an optimal count rate as recommended by the instrument manufacturer.^[9] Ensure the final suspension is free of aggregates and dust by filtering if necessary.
- **DLS Measurement:**
 - Transfer approximately 1 mL of the diluted sample into a clean, disposable cuvette.^[9]
 - Place the cuvette into the DLS instrument.
 - Set the instrument parameters (e.g., temperature to 25°C, solvent viscosity, and refractive index).
 - Allow the sample to equilibrate for 1-2 minutes before initiating the measurement.
 - Perform at least three replicate measurements to ensure reproducibility.
- **Zeta Potential Measurement:**

- Transfer the diluted sample into a specialized electrode-containing cuvette.
- Place the cuvette into the instrument, ensuring no air bubbles are trapped near the electrodes.
- Apply the electric field and measure the electrophoretic mobility of the nanoparticles.
- Perform at least three replicate measurements.
- Data Analysis: Record the Z-average diameter (nm), PDI, and zeta potential (mV), along with their standard deviations.[3]

Morphology and Size Verification

Principle: Transmission Electron Microscopy (TEM) provides direct visualization of the nanoparticles, offering valuable information on their actual size, shape, and surface morphology.[10] Unlike DLS, which measures the hydrodynamic diameter in solution, TEM measures the size of the dehydrated particles.[8]

Protocol: Transmission Electron Microscopy (TEM)

- Sample Preparation: Dilute the nanoparticle suspension with Milli-Q water (typically a 5 to 10-fold dilution).[9]
- Grid Preparation: Place a 5 μ L drop of the diluted suspension onto a carbon-coated copper TEM grid. Allow the sample to adsorb for 1-2 minutes.
- Negative Staining (Recommended for Lipid-Based Nanoparticles):
 - Carefully wick away the excess sample liquid from the edge of the grid using filter paper.
 - Immediately add a drop of a negative staining solution (e.g., 2% phosphotungstic acid or uranyl acetate) onto the grid for 1-2 minutes.[3]
 - Wick away the excess staining solution and allow the grid to air-dry completely.[3]
- Imaging:

- Load the dried grid into the TEM sample holder.
- Operate the microscope at an appropriate acceleration voltage (e.g., 80-120 kV).
- Capture images at various magnifications (e.g., 15,000x and 25,000x) to analyze the overall morphology and size distribution of the nanoparticles.[9]

Surface Chemistry and Functionalization

Principle: Fourier-Transform Infrared Spectroscopy (FTIR) is used to identify the functional groups present on the nanoparticle surface and to confirm successful conjugation of ligands via the -COOH group.[10] By comparing the spectra of the initial components and the final functionalized nanoparticles, one can verify the presence of characteristic chemical bonds.

Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Prepare lyophilized (freeze-dried) samples of the non-functionalized nanoparticles, the DSPE-PEG-COOH reagent, and the final functionalized nanoparticles.[9]
- Measurement:
 - Place a small amount of the lyophilized powder directly onto the ATR crystal.
 - Apply pressure to ensure good contact between the sample and the crystal.
 - Record the background spectrum of the empty ATR crystal.
 - Record the spectrum of the sample over a suitable wavenumber range (e.g., 4000 to 600 cm^{-1}).
- Data Analysis:
 - Identify characteristic peaks. For DSPE-PEG-COOH, look for peaks corresponding to the carbonyl (C=O) stretching of the carboxylic acid (around 1730 cm^{-1}).[11][12]
 - After conjugation to an amine-containing ligand, the formation of an amide bond can be confirmed by the appearance of new peaks (Amide I and Amide II bands).

- Overlay the spectra of the starting materials and the final product to confirm changes and identify new peaks.

Quantitative Data Summary

The physicochemical properties of DSPE-PEG-COOH MW 2000 functionalized nanoparticles can vary based on the formulation method and the other components used. The following tables provide representative data from published studies.

Table 1: Physicochemical Properties of DSPE-PEG2000-Containing Nanoparticles

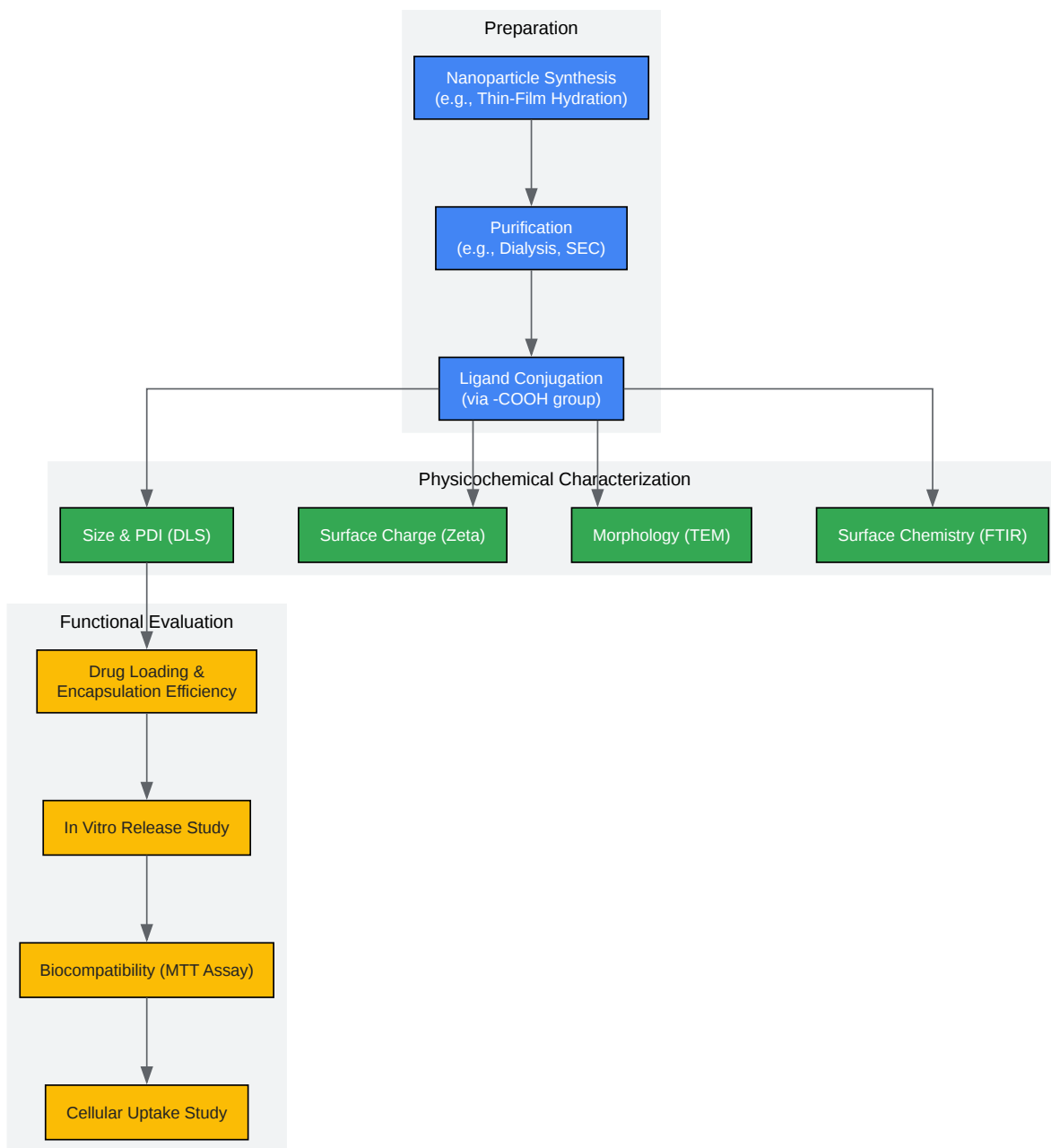
Formulation Composition (Weight Ratio)	Average Particle Size (nm)	Zeta Potential (mV)	Polydispersity Index (PDI)	Reference
DSPE-PEG2000 / Soluplus (10:1)	36.5	-28.5	0.900	[13]
DSPE-PEG2000 / Soluplus (5:1)	80.8	-29.2	0.644	[13]
DSPE-PEG2000 / Soluplus (1:1)	116.6	-13.7	0.112	[13]
DSPE-PEG2000 / Soluplus (1:5)	54.5	-6.0	0.057	[13]
DSPE-mPEG2000 / DSPE-PEG2000-DTPA Micelles	9.6 ± 0.6	-2.7 ± 1.1	N/A	[11]
XT5-loaded DSPE-PEG2000-COOH Nanoparticles	116.3 ± 1.19	-33.67 ± 0.40	< 0.45	[12]

Table 2: Drug Loading and Release Characteristics

Nanoparticle System	Key Characteristic	Observation	Reference
XT5-loaded DSPE-PEG2000-COOH Nanoparticles	In Vitro Drug Release	Biphasic: 30-35% burst release within 3 hours, followed by sustained release for 48 hours.	[12]
Hydrophobic Drug in PEGylated Micelles	Drug Loading	Maximum drug loading capacity increases with higher molecular weight PEG.	[14]
Hydrophilic Drug in PEGylated System	Drug Release	The hydrated PEG layer can act as a diffusion barrier, slowing the release of the drug.	[15]

Visualization of Workflows and Interactions

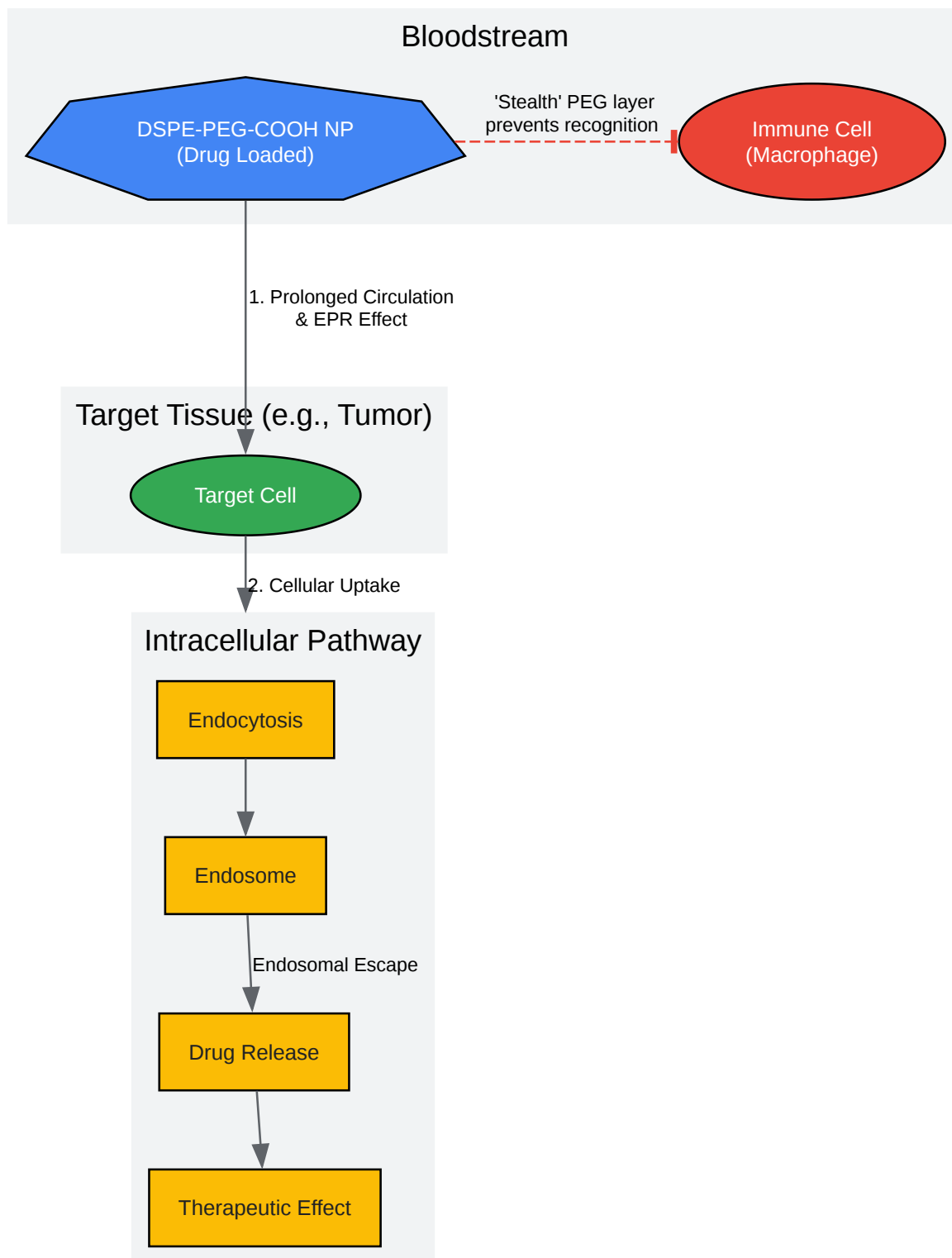
Experimental Workflow for Nanoparticle Characterization



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of functionalized nanoparticles.

Mechanism of PEGylated Nanoparticle Action In Vivo



[Click to download full resolution via product page](#)

Caption: In vivo fate of a PEGylated nanoparticle, from circulation to cellular action.

Advanced Characterization and Functional Assays

Structural Confirmation

Nuclear Magnetic Resonance (NMR) spectroscopy can be employed for a detailed structural characterization of the DSPE-PEG2000 molecule and its interaction with encapsulated drugs at an atomic level.[\[16\]](#) Techniques like 1D-selNOESY, NOESY, and HSQC can confirm the chemical structure and spatial proximity of different parts of the molecule within the nanoparticle assembly.[\[16\]](#)

Biocompatibility and Cytotoxicity

Principle: The MTT assay is a colorimetric method used to assess cell viability and is commonly employed to evaluate the cytotoxicity of nanoparticle formulations.[\[17\]](#) PEG itself is known to be highly biocompatible.[\[18\]](#)

Protocol: MTT Assay

- **Cell Seeding:** Seed cells (e.g., a relevant cancer cell line and a normal cell line like L929) in 96-well plates and allow them to adhere for 24 hours.[\[17\]](#)[\[19\]](#)
- **Treatment:** Replace the medium with fresh medium containing various concentrations of the DSPE-PEG-COOH nanoparticles (and control formulations). Incubate for a defined period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Remove the treatment medium, wash the cells with PBS, and add 100 μ L of fresh medium and 20 μ L of MTT solution (5 mg/mL in PBS) to each well. Incubate for 3-4 hours at 37°C.[\[17\]](#)
- **Formazan Solubilization:** Remove the MTT solution and add 150-200 μ L of a solubilizing agent (e.g., DMSO) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Read the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader. Cell viability is expressed as a percentage relative to untreated control cells.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. DSPE-PEG-COOH, DSPE-PEG-Acid, Lipid PEG - Biopharma PEG [[biochempeg.com](https://www.biochempeg.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. PEGylated Liposomes in the Clinic and Clinical Trials | Biopharma PEG [[biochempeg.com](https://www.biochempeg.com)]
- 5. DSPE PEG Acid, DSPE-PEG-COOH [[nanocs.net](https://www.nanocs.net)]
- 6. Characterization techniques for nanoparticles: comparison and complementarity upon studying nanoparticle properties - Nanoscale (RSC Publishing) DOI:10.1039/C8NR02278J [pubs.rsc.org]
- 7. [nanocomposix.com](https://www.nanocomposix.com) [[nanocomposix.com](https://www.nanocomposix.com)]
- 8. Characterization of Nanomaterials/Nanoparticles | Pocket Dentistry [[pocketdentistry.com](https://www.pocketdentistry.com)]
- 9. 2.3. Nanoparticle Characterization [[bio-protocol.org](https://www.bio-protocol.org)]
- 10. [delongamerica.com](https://www.delongamerica.com) [[delongamerica.com](https://www.delongamerica.com)]
- 11. Synthesis, characterization and radiolabeling of polymeric nano-micelles as a platform for tumor delivering - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 13. Characterization of Nanoparticles Using DSPE-PEG2000 and Soluplus [[mdpi.com](https://www.mdpi.com)]
- 14. Effects of polyethylene glycol on the surface of nanoparticles for targeted drug delivery - Nanoscale (RSC Publishing) DOI:10.1039/D1NR02065J [pubs.rsc.org]
- 15. How does DSPE - PEG2000 - COOH affect the release rate of encapsulated drugs? - Blog [[shochem.com](https://www.shochem.com)]
- 16. Characterization of DSPE-PEG2000 and its Complex with Doxorubicin Using NMR Spectroscopy and Molecular Dynamics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. DSpace [helda.helsinki.fi]
- 18. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [19. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [Application Notes: Characterization of DSPE-PEG-COOH MW 2000 Functionalized Nanoparticles]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15577754/docs#application-notes-characterization-of-dspe-peg-cooh-mw-2000-functionalized-nanoparticles\]](https://www.benchchem.com/product/b15577754/docs#application-notes-characterization-of-dspe-peg-cooh-mw-2000-functionalized-nanoparticles)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)